

Soybean Injury and Weed Control Efficacy of Cloransulam-methyl

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Compound Focus: Cloransulam-Methyl

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The table below summarizes quantitative data on crop injury and weed control efficacy from key experiments.

Herbicide Treatment	Application Timing	Soybean Injury (7 DAT)	Key Weeds Controlled	Control Efficacy	Reference
Cloransulam-methyl (alone)	Postemergence (POST)	2-3%	Entireleaf Morningglory, Ivyleaf Morningglory	≥95%	[1]
			Common Lambsquarters	≥81%	[1]
			Prickly Sida	14-73%	[1]
Cloransulam-methyl + Diphenyl Ether (e.g., Acifluorfen)	Postemergence (POST)	11-46%	Prickly Sida	Increased vs. either herbicide alone	[1]

Herbicide Treatment	Application Timing	Soybean Injury (7 DAT)	Key Weeds Controlled	Control Efficacy	Reference
Cloransulam-methyl (soil-applied)	Preemergence (PRE)	Generally "Very Low" potential	-	-	[2]

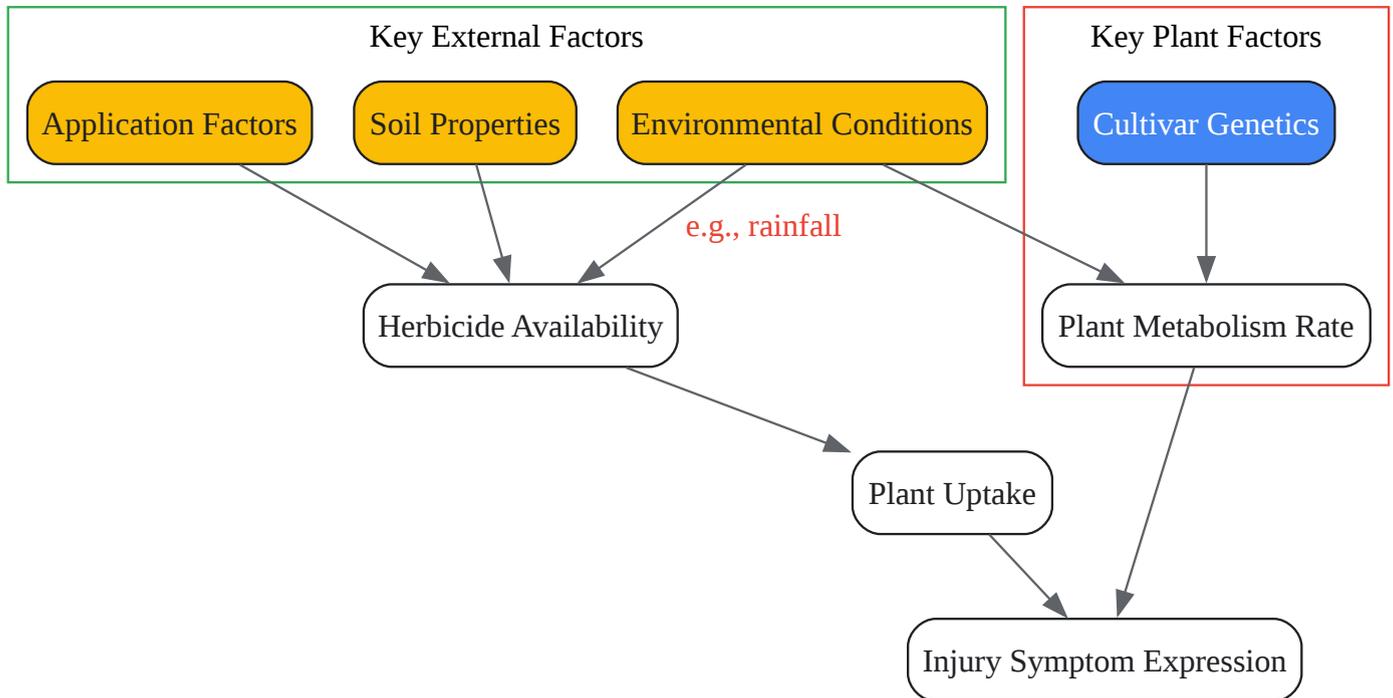
Experimental Protocols for Injury Assessment

The data in the table above was generated through standardized field research protocols. Understanding these methodologies is crucial for interpreting results and designing future studies.

- **Study Design and Setup:** Field studies are typically conducted over multiple years and locations in a **Randomized Complete Block Design (RCBD)** with several replications (e.g., 4 blocks) to account for environmental variability and ensure statistical robustness [3] [1]. Treatments include the herbicides under investigation alongside a non-treated control for comparison.
- **Treatment Application:** Herbicides are applied at their labeled **1x rate**, calibrated for soil type and organic matter content [4]. POST applications are made at specified crop and weed growth stages, while PRE treatments are applied immediately after planting [1] [2].
- **Data Collection and Assessment:** Two primary types of data are collected:
 - **Crop Injury:** Visually rated on a percentage scale, where 0% represents no injury and 100% represents complete plant death. Assessments are conducted at multiple intervals, such as 7 Days After Treatment (DAT) [1].
 - **Weed Control Efficacy:** Also visually rated on a percentage scale (0% = no control, 100% = complete control), typically measured at 8 Weeks After Treatment (WAT) [1].
- **Advanced Phenotyping:** Recent research highlights the limitations of visual ratings, which can be subjective and variable (CV of 18-43%). **Unmanned Aerial Vehicle (UAV) imagery** coupled with vegetation indices like OSAVI provides a more precise, objective, and high-throughput method for quantifying crop injury, with a significantly lower coefficient of variation (~1%) [3].

Mechanisms and Factors Influencing Crop Safety

The crop safety of any herbicide is influenced by its biochemical mechanism and environmental interactions.



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The diagram above shows how multiple factors determine final crop injury expression. **Cloransulam-methyl**'s selectivity in soybeans stems from the crop's ability to **rapidly metabolize** the herbicide into non-phytotoxic forms [2]. This process is highly influenced by external conditions; **cool, wet soils** slow germination and plant metabolism, increasing the duration of exposure and reducing the plant's ability to detoxify the herbicide, thereby elevating injury risk [4] [2]. Furthermore, **soybean cultivar sensitivity** can vary significantly, with some genotypes showing heightened susceptibility to specific active ingredients [2].

Critical Considerations for Research and Deployment

- **Resistance Development:** A population of common ragweed resistant to **cloransulam-methyl** was confirmed in the first year of its commercialization. The resistance mechanism was identified as a specific amino acid substitution (Leu-574 to Trp) in the target enzyme, acetolactate synthase (ALS) [5]. This underscores the critical need for **diverse weed management systems** that do not rely solely on ALS-inhibitors.
- **Environmental Fate:** **Cloransulam-methyl** has **high mobility** in soil and may leach to groundwater in some situations. Although it is generally non-persistent (soil DT₅₀ of 10-15 days), its high aquatic

toxicity classifies it as a "forever chemical" under some regulatory frameworks, which is a key consideration for environmental risk assessments [6].

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